

Personal protective equipment for handling Peucedanocoumarin I

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Compound of Interest

Compound Name: *Peucedanocoumarin I*

Cat. No.: *B15591581*

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Essential Safety and Handling Guide for Peucedanocoumarin I

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Peucedanocoumarin I**. The following procedural guidance is designed to ensure the safe execution of laboratory operations.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive GHS classification for **Peucedanocoumarin I** is not readily available, it belongs to the furanocoumarin class of compounds. Furanocoumarins are known to be toxic and can cause phytophotodermatitis, a serious skin inflammation upon exposure to UV light.^[1]^[2] Therefore, stringent safety precautions are mandatory. The parent compound, coumarin, is classified as a toxic solid.

Minimum Recommended PPE:

Equipment	Specification	Rationale
Gloves	Chemical-resistant nitrile or butyl rubber gloves. Double gloving is recommended.	To prevent skin contact with the powdered substance.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from airborne particles.
Lab Coat	A long-sleeved, fully buttoned lab coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator if handling outside of a ventilated enclosure.	To prevent inhalation of the powder, especially when weighing or transferring.
Footwear	Closed-toe shoes.	To protect feet from spills.

Quantitative Toxicity Data (Analog Compound: Coumarin)

No specific LD50 data for **Peucedanocoumarin I** is available. The following data for the parent compound, coumarin, should be considered for risk assessment.

Route of Exposure	Species	LD50
Oral	Rat	293 mg/kg
Oral	Mouse	196 mg/kg
Oral	Guinea Pig	202 mg/kg

Operational Plan: Handling Procedures

All handling of **Peucedanocoumarin I** should be performed in a designated area, such as a chemical fume hood or a powder containment hood, to minimize inhalation exposure.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Don all required PPE before handling the compound.
 - Have a designated waste container ready for contaminated materials.
- Weighing and Aliquoting:
 - Perform all weighing and transfer of the powdered compound within a certified chemical fume hood or a ventilated balance enclosure.
 - Use anti-static weigh paper or a weighing boat.
 - Handle the compound gently to avoid creating airborne dust.
- Solution Preparation:
 - If preparing a solution, add the solvent to the vessel containing the pre-weighed **Peucedanocoumarin I**.
 - Cap the vessel securely before mixing or vortexing.
- Post-Handling:
 - Decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) after use.
 - Dispose of all contaminated disposable materials in the designated hazardous waste container.
 - Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly with soap and water.

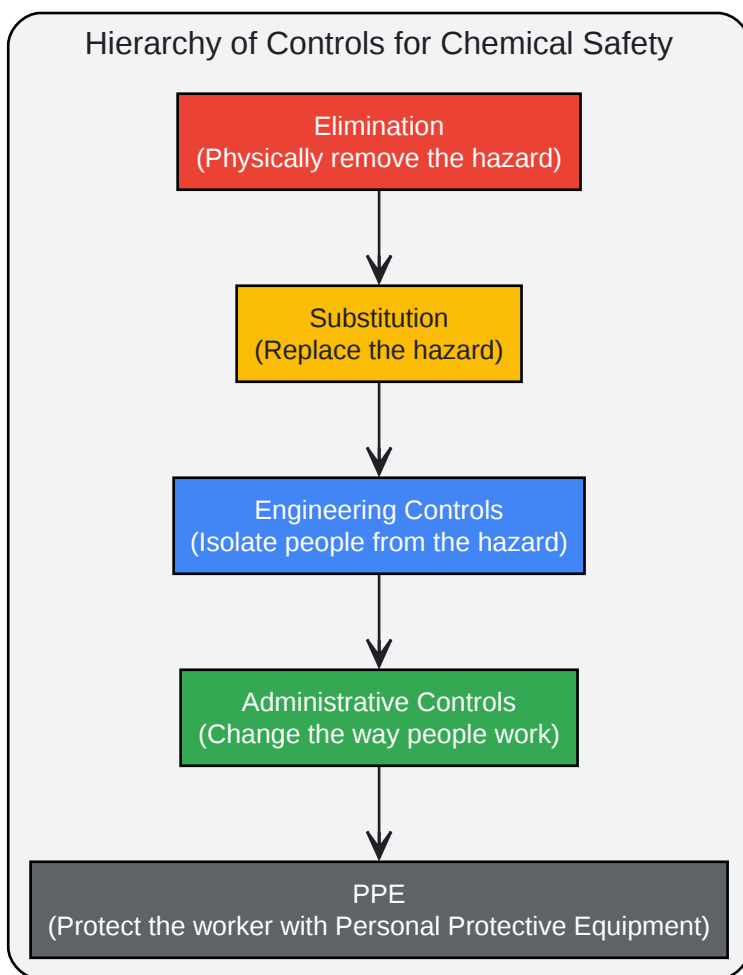
Disposal Plan

Peucedanocoumarin I and any materials contaminated with it must be treated as hazardous chemical waste.

Step-by-Step Disposal Protocol:

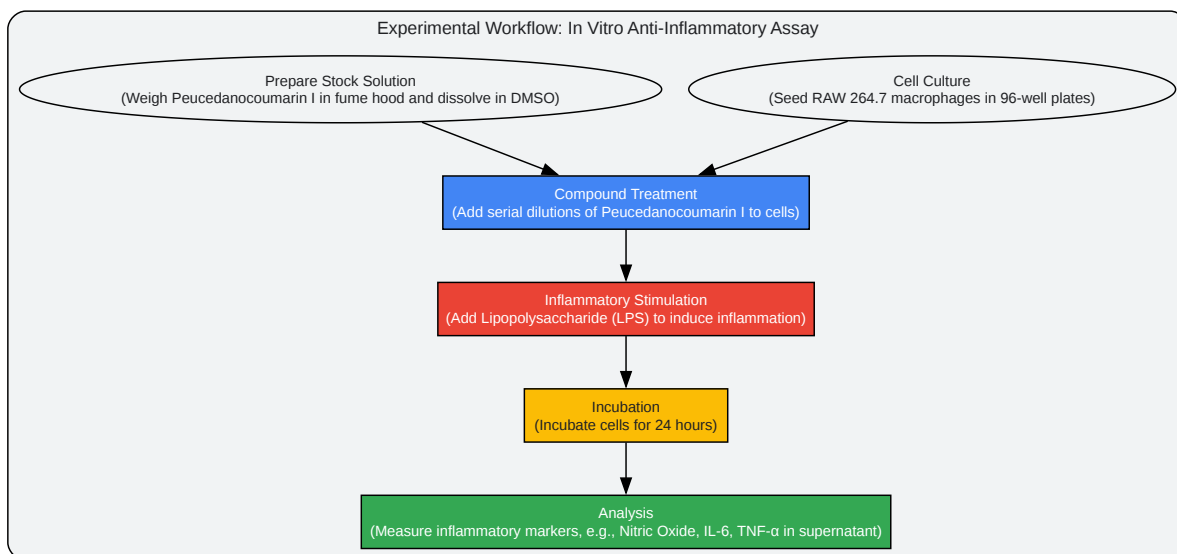
- Segregation:
 - Collect all solid waste (e.g., contaminated gloves, weigh paper, pipette tips) in a clearly labeled, sealable hazardous waste bag or container.
 - Collect all liquid waste (e.g., unused solutions) in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Labeling:
 - Label all waste containers with "Hazardous Waste," the full chemical name "**Peucedanocoumarin I**," and any other relevant hazard information.
- Storage:
 - Store the sealed waste containers in a designated and secure satellite accumulation area until they are collected by the institution's Environmental Health and Safety (EHS) department.
- Spill Cleanup:
 - In case of a spill, evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material.
 - Collect the absorbed material and place it in a sealed hazardous waste container.
 - Clean the spill area with a suitable solvent.

Mandatory Visualizations



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Caption: Hierarchy of Controls for Managing Chemical Exposure.



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Caption: Representative workflow for an in vitro anti-inflammatory assay.

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References

- 1. Synthetic Peucedanocoumarin IV Prevents α -Synuclein Neurotoxicity in an Animal Model of Parkinson's Disease - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. In vitro assesment of anti-inflammatory activities of coumarin and Indonesian cassia extract in RAW264.7 murine macrophage cell line - PMC [pmc.ncbi.nlm.nih.gov]
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